

Best practices for dissolving and storing STL001

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Compound of Interest

Compound Name: **STL001**

Cat. No.: **B15588134**

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Application Notes and Protocols for STL001

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and best practices for the dissolution and storage of **STL001**, a potent and selective inhibitor of the Forkhead box protein M1 (FOXM1). Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Product Information

Identifier	Value
Product Name	STL001
Target	Forkhead box protein M1 (FOXM1)
CAS Number	3047493-70-6
Molecular Formula	C ₂₇ H ₂₇ N ₅ O ₄
Molecular Weight	485.54 g/mol

Solubility and Storage

Proper dissolution and storage are critical for maintaining the integrity of **STL001**. The following table summarizes the key parameters.

Parameter	Recommendation	Notes
Primary Solvent	Dimethyl sulfoxide (DMSO), anhydrous	Use a fresh, unopened bottle of anhydrous or molecular sieves-treated DMSO to minimize moisture content, which can affect solubility and stability. [1]
Stock Solution Concentration	5 mg/mL (9.81 mM)	This concentration has been validated for effective dissolution. [2]
Dissolution Method	Ultrasonic bath	Sonication is required to ensure complete dissolution of the compound. [2]
Short-Term Storage (Stock Solution)	-20°C	Stable for up to 1 month. [2]
Long-Term Storage (Stock Solution)	-80°C	Stable for up to 6 months. [2]
Storage of Solid Compound	-20°C or -80°C	Store in a desiccated environment.
Freeze-Thaw Cycles	Avoid repeated cycles	Aliquot the stock solution into single-use vials to prevent degradation.

Experimental Protocols

Preparation of a 10 mM STL001 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **STL001** in DMSO.

Materials:

- **STL001** powder
- Anhydrous dimethyl sulfoxide (DMSO)

- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated precision balance
- Ultrasonic water bath
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-dissolution Preparation:
 - Allow the vial of **STL001** powder to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation of moisture.
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Weighing the Compound:
 - Carefully weigh the desired amount of **STL001** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.86 mg of **STL001** (Molecular Weight = 485.54 g/mol).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **STL001** powder. For a 10 mM solution, if you weighed 4.86 mg, add 1 mL of DMSO.
 - Vortex the solution for 1-2 minutes to initially mix the compound.
 - Place the vial in an ultrasonic water bath and sonicate until the solution is clear and all particulate matter has dissolved. This may take 15-30 minutes. Visually inspect the solution against a light source to ensure complete dissolution.
- Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This minimizes the number of freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- For short-term storage (up to 1 month), store the aliquots at -20°C.[\[2\]](#)
- For long-term storage (up to 6 months), store the aliquots at -80°C.[\[2\]](#)

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the **STL001** stock solution to a final working concentration for use in cell culture experiments.

Materials:

- 10 mM **STL001** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

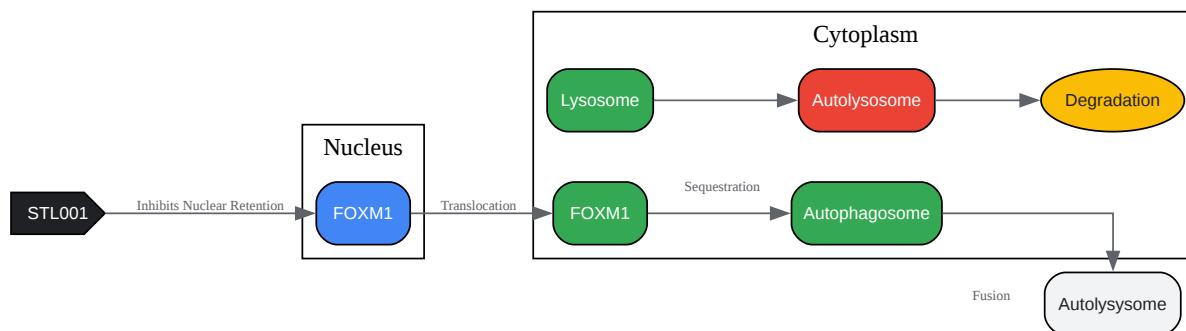
- Thawing the Stock Solution:
 - Thaw a single-use aliquot of the 10 mM **STL001** stock solution at room temperature.
 - Briefly vortex the thawed stock solution to ensure homogeneity.
- Serial Dilution (if necessary):
 - It is recommended to perform serial dilutions in DMSO to achieve an intermediate concentration before the final dilution into the aqueous cell culture medium. This helps to prevent precipitation of the compound.

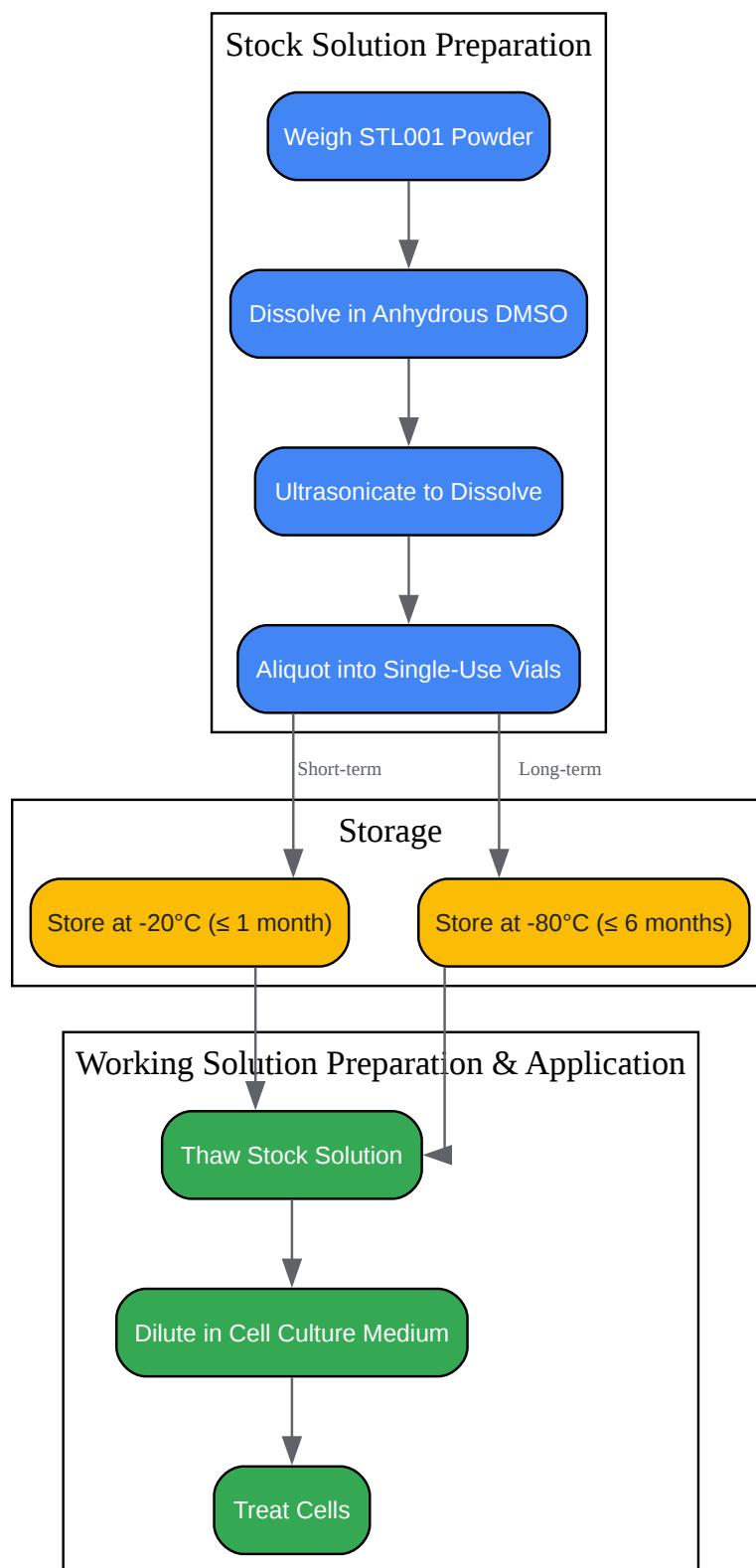
- Final Dilution:
 - Add the appropriate volume of the **STL001** stock or intermediate dilution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to achieve a 10 μ M final concentration from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μ L of 10 mM **STL001** to 1 mL of cell culture medium).
 - Immediately vortex or gently pipette the medium to ensure rapid and uniform mixing.
- Vehicle Control:
 - Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the **STL001**-treated samples. The final concentration of DMSO should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.
- Application to Cells:
 - Add the final working solution of **STL001** or the vehicle control to your cell cultures. Studies have shown that **STL001** can cause a dose-dependent reduction of FOXM1 protein levels at concentrations of 1-10 μ M over 24 hours.

Signaling Pathway and Experimental Workflow

STL001 Mechanism of Action

STL001 is a potent and selective inhibitor of FOXM1. Its mechanism of action involves inducing the translocation of FOXM1 from the nucleus to the cytoplasm, which subsequently leads to its degradation via the autophagy pathway.^[2]



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References

- 1. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- 2. researchgate.net [researchgate.net]
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